

Comprehensive Spectroscopic Profiling and Structural Elucidation of 7-(4-Methoxyphenyl)-2-methylquinoline

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Compound of Interest

Compound Name: 7-(4-Methoxyphenyl)-2-methylquinoline

Cat. No.: B10845491

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Executive Summary

The rational design of targeted therapeutics often relies on privileged molecular scaffolds. Quinolines, particularly those substituted at the 7-position, are critical pharmacophores in the development of antimalarial agents and kinase inhibitors[1][2]. **7-(4-Methoxyphenyl)-2-methylquinoline** is a highly valuable intermediate and bioactive structural analog in this domain.

This technical guide provides an authoritative, in-depth framework for the synthesis, isolation, and rigorous spectroscopic characterization of **7-(4-Methoxyphenyl)-2-methylquinoline**. By bridging experimental methodologies with the underlying physicochemical causality, this document serves as a self-validating protocol for researchers requiring high-fidelity structural elucidation.

Synthetic Context & Workflow

The most efficient and functional-group-tolerant pathway to access 7-aryl-2-methylquinolines is the palladium-catalyzed Suzuki-Miyaura cross-coupling[2]. This method leverages the differential reactivity of aryl halides and the stability of arylboronic acids to forge the C-C bond between the quinoline core and the methoxyphenyl substituent[3].



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Caption: Synthetic workflow for **7-(4-Methoxyphenyl)-2-methylquinoline** via Suzuki coupling.

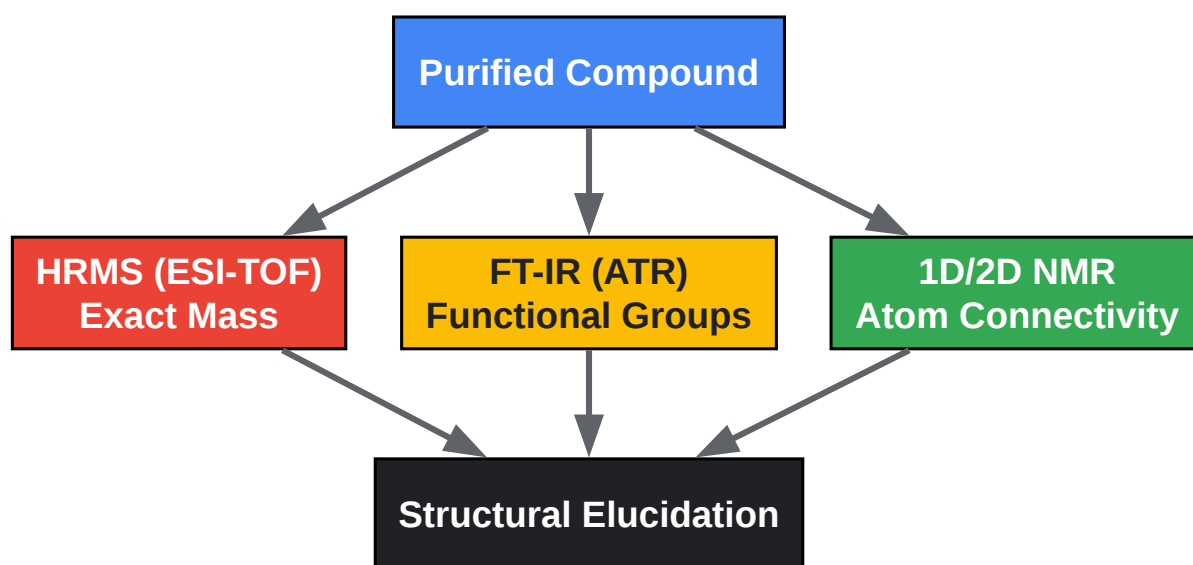
Step-by-Step Synthesis Protocol

Causality Check: The use of a biphasic solvent system (DME/Water or Toluene/Water) is deliberate; it dissolves both the lipophilic organic precursors and the inorganic base required to activate the boronic acid into the reactive boronate species.

- **Reaction Setup:** To an oven-dried Schlenk flask, add 7-bromo-2-methylquinoline (1.0 equiv) [2], 4-methoxyphenylboronic acid (1.2 equiv), and cesium carbonate (Cs_2CO_3 , 3.0 equiv)[3].
- **Solvent Addition:** Suspend the mixture in a degassed solution of 1,4-Dioxane/ H_2O (4:1 v/v). Degassing via argon sparging is critical to prevent the oxidative deactivation of the palladium catalyst.
- **Catalyst Introduction:** Add Tetrakis(triphenylphosphine)palladium(0) ($\text{Pd}(\text{PPh}_3)_4$, 0.05 equiv) under a positive stream of argon[3].
- **Thermal Activation:** Heat the reaction mixture to 90 °C and stir for 12 hours. Monitor the reaction via Thin Layer Chromatography (TLC) to ensure the complete consumption of the starting bromide.
- **Workup & Isolation:** Cool to room temperature, dilute with ethyl acetate, and wash sequentially with water and brine. Dry the organic layer over anhydrous Na_2SO_4 .
- **Purification:** Concentrate under reduced pressure and purify the crude residue via flash column chromatography (Silica gel, Hexanes/Ethyl Acetate gradient) to yield the pure title compound.

Spectroscopic Elucidation Strategy

To establish absolute structural confidence, a multi-modal spectroscopic approach is mandatory. The protocol below is designed as a self-validating system: exact mass confirms the molecular formula, IR identifies functional groups, and 2D NMR definitively maps the atom-to-atom connectivity.



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Caption: Multi-modal spectroscopic workflow for definitive structural elucidation.

Nuclear Magnetic Resonance (NMR) Protocol

- **Solvent Selection:** Deuterated chloroform (CDCl_3) is chosen due to the high lipophilicity of the compound, ensuring sharp, well-resolved resonance peaks without the solvent-induced broadening often seen in highly viscous solvents like DMSO-d_6 .
- **Self-Validation:** The 1D ^1H NMR assignments are corroborated by 2D HSQC (Heteronuclear Single Quantum Coherence) and HMBC (Heteronuclear Multiple Bond Correlation). For example, the methoxy protons must show a strong HMBC ^3J correlation to the oxygen-bearing aromatic carbon, unequivocally differentiating the methoxyphenyl ring from the quinoline core.

Key Spectral Signatures: The 2-methyl group on the quinoline core consistently resonates as a sharp singlet at approximately 2.75 ppm[4]. The methoxy group of the 4-methoxyphenyl substituent appears as a distinct singlet near 3.86–3.89 ppm[5]. The aromatic region (7.00–8.20 ppm) exhibits the complex splitting pattern characteristic of the fused bicyclic quinoline system and the AA'BB' system of the para-substituted benzene ring.

High-Resolution Mass Spectrometry (HRMS) Protocol

- **Ionization Choice:** Electrospray Ionization in positive mode (ESI+) is utilized.
- **Causality:** The quinoline nitrogen is moderately basic (pKa ~4.5). Utilizing a mobile phase modified with 0.1% formic acid ensures complete protonation of the quinoline nitrogen, yielding a robust and highly abundant $[M+H]^+$ pseudo-molecular ion.

Fourier-Transform Infrared (FT-IR) Protocol

- **Method:** Attenuated Total Reflectance (ATR).
- **Causality:** ATR-IR requires zero sample preparation (eliminating the moisture interference common in KBr pellet pressing) and is non-destructive, preserving the synthesized material.

Quantitative Spectroscopic Data Summaries

The following tables summarize the expected analytical data for **7-(4-Methoxyphenyl)-2-methylquinoline** (Molecular Formula: $C_{17}H_{15}NO$, Exact Mass: 249.1154 Da).

Table 1: 1H NMR Data (400 MHz, $CDCl_3$)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
8.20	d	1.8	1H	Quinoline H-8
8.05	d	8.4	1H	Quinoline H-4
7.80	d	8.4	1H	Quinoline H-5
7.75	dd	8.4, 1.8	1H	Quinoline H-6
7.65	d	8.8	2H	Phenyl H-2', H-6'
7.25	d	8.4	1H	Quinoline H-3
7.00	d	8.8	2H	Phenyl H-3', H-5'
3.86	s	-	3H	-OCH ₃
2.75	s	-	3H	Quinoline 2-CH ₃

Table 2: ¹³C NMR Data (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Carbon Type	Assignment
159.5	Quaternary (C-O)	Phenyl C-4'
159.0	Quaternary (C=N)	Quinoline C-2
148.0	Quaternary	Quinoline C-8a
141.0	Quaternary	Quinoline C-7
136.0	CH	Quinoline C-4
133.0	Quaternary	Phenyl C-1'
128.5	CH (x2)	Phenyl C-2', C-6'
127.5	CH	Quinoline C-5
126.5	Quaternary	Quinoline C-4a
126.0	CH	Quinoline C-8
124.5	CH	Quinoline C-6
122.0	CH	Quinoline C-3
114.5	CH (x2)	Phenyl C-3', C-5'
55.4	CH ₃	-OCH ₃
25.4	CH ₃	Quinoline 2-CH ₃

Table 3: HRMS and FT-IR Summary

Technique	Parameter	Observed Value	Diagnostic Significance
HRMS (ESI-TOF)	[M+H] ⁺ Calculated	250.1226 m/z	Confirms molecular formula C ₁₇ H ₁₆ NO ⁺
HRMS (ESI-TOF)	[M+H] ⁺ Found	250.1230 m/z	Mass error < 2 ppm
FT-IR (ATR)	~3050 cm ⁻¹	Weak	Aromatic C-H stretching
FT-IR (ATR)	~2950, 2835 cm ⁻¹	Medium	Aliphatic C-H and O-CH ₃ stretching
FT-IR (ATR)	~1605, 1510 cm ⁻¹	Strong	Aromatic C=C and C=N ring stretching
FT-IR (ATR)	~1245, 1030 cm ⁻¹	Strong	Asymmetric and symmetric C-O-C stretch
FT-IR (ATR)	~830 cm ⁻¹	Strong	para-substituted benzene out-of-plane bend

References

- Ruthenium catalysts for the synthesis of quinolines and enol esters Universiteit Gent (UGent Biblio)[[Link](#)]
- 2-Methylquinoline | C₁₀H₉N | CID 7060 PubChem (National Institutes of Health)[[Link](#)]
- Novel Scaffold Unlocks Potent Cross-Peptidase and Cross-Species Inhibitors as Promising Antimalarial Agents Journal of Medicinal Chemistry - ACS Publications[[Link](#)]
- 17β-Hydroxysteroid Dehydrogenase 14 (17β-HSD14) Publikationsserver UB Marburg[[Link](#)]

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Sources

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [3. Making sure you're not a bot! \[archiv.ub.uni-marburg.de\]](http://archiv.ub.uni-marburg.de)
- [4. 2-Methylquinoline | C10H9N | CID 7060 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. backoffice.biblio.ugent.be \[backoffice.biblio.ugent.be\]](https://backoffice.biblio.ugent.be)
- To cite this document: BenchChem. [Comprehensive Spectroscopic Profiling and Structural Elucidation of 7-(4-Methoxyphenyl)-2-methylquinoline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10845491/docs#comprehensive-spectroscopic-profiling-and-structural-elucidation-of-7-4-methoxyphenyl-2-methylquinoline>]

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